

# Introduction to Benzyl Methyl Disulfide (CAS 699-10-5)

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## Compound of Interest

Compound Name: *Benzyl methyl disulfide*

CAS No.: 699-10-5

Cat. No.: B1265386

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**Benzyl methyl disulfide** is an organic compound characterized by a disulfide bond linking a benzyl group and a methyl group.[1] It is a pale yellow liquid known for a potent, sulfurous odor reminiscent of garlic or onion.[1] While widely used as a flavoring agent in the food industry and found naturally in foods like cocoa beans, its significance extends into the pharmaceutical and agrochemical sectors.[2][3] The reactivity of its disulfide bridge makes it a valuable intermediate for chemical synthesis and a molecule of interest for its biological activities.[2][4]

The core of BMDS's biological potential lies in the S-S bond. Disulfides can undergo thiol-disulfide exchange reactions with cysteine residues in proteins, a fundamental mechanism for altering protein structure and function. This reactivity is the basis for many of the biological effects observed in related organosulfur compounds and provides a logical framework for investigating BMDS.

## Table 1: Physicochemical Properties of Benzyl Methyl Disulfide

Property	Value	Source
CAS Number	699-10-5	[1]
Molecular Formula	C8H10S2	[5][6]
Molecular Weight	170.30 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	195-197 °C @ 760 mmHg	[6]
Melting Point	61-62 °C	[6]
Solubility	Insoluble in water; Soluble in organic solvents	[1][6]
Odor	Sulfurous, vegetative, metallic, with onion/cabbage notes	[1][5]

## Biological Activities and Mechanisms of Action

While direct research on **benzyl methyl disulfide** is still emerging, its structural similarity to other well-studied organosulfur compounds provides a strong basis for predicting its biological activities.

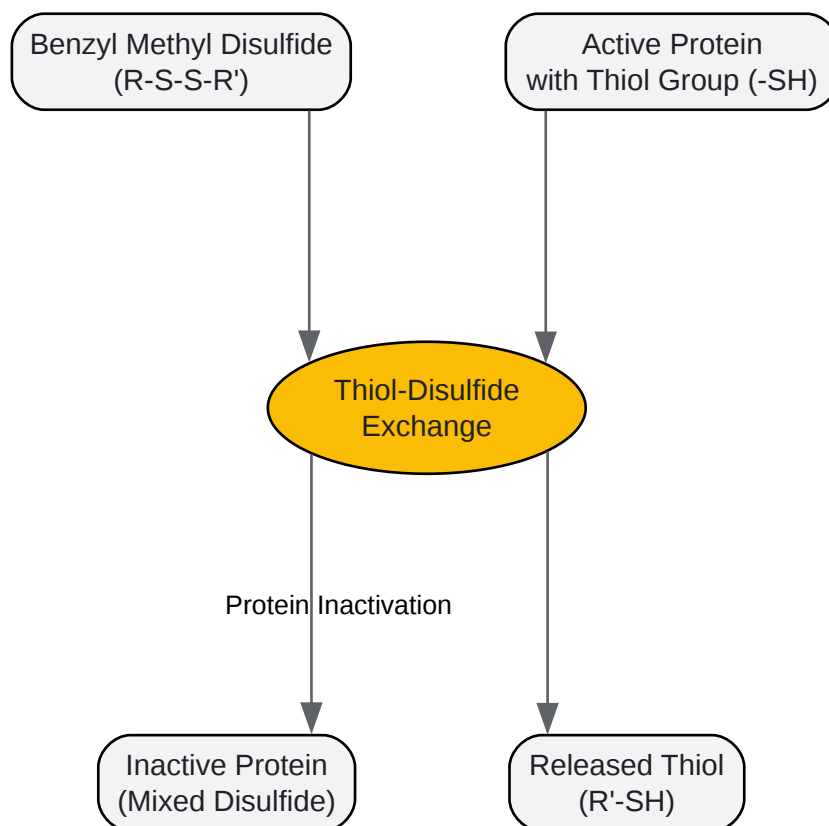
### Antimicrobial Properties

**Benzyl methyl disulfide** is recognized for its antimicrobial properties, making it a compound of interest for applications in food safety and preservation.[1]

Causality of Action: The antimicrobial activity of disulfides is often attributed to their ability to interact with thiol (-SH) groups present in the enzymes and structural proteins of microorganisms. This interaction, a thiol-disulfide exchange, can lead to the formation of mixed disulfides, thereby inactivating critical proteins and disrupting cellular processes. Natural disulfides, such as those found in garlic, exhibit bioactivity against a range of bacterial strains through this mechanism.[7] The reaction can generate reactive oxygen species (ROS), leading to oxidative stress and damage to microbial DNA and other cellular components.[7]

### Diagram 1: Thiol-Disulfide Exchange Mechanism

This diagram illustrates the fundamental reaction between a disulfide, like BMDS, and a biological thiol (e.g., a cysteine residue in a protein), leading to the inactivation of the protein.



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Caption: General mechanism of thiol-disulfide exchange.

## Potential Anticancer Activity

Extensive research on related organosulfur compounds, particularly diallyl disulfide (DADS) from garlic and various benzyl sulfone derivatives, suggests that BMDS may possess valuable antitumor properties.[8][9] The mechanisms are often multi-faceted, targeting key pathways involved in cancer cell proliferation and survival.

Plausible Mechanisms of Action:

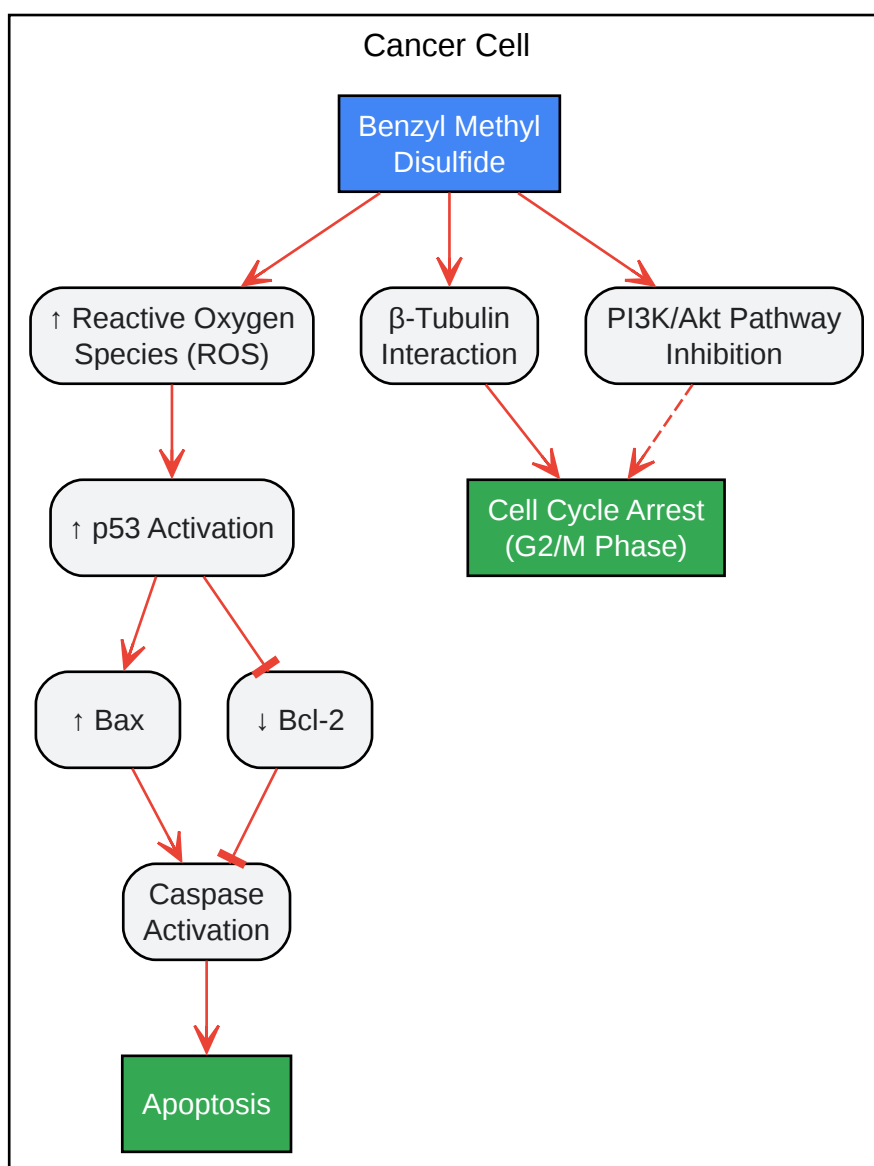
- Induction of Apoptosis: Many organosulfur compounds trigger programmed cell death in cancer cells. For instance, novel benzyl naphthyl sulfone derivatives have been shown to

induce apoptosis through the p53-Bcl-2-Bax signaling pathway.[8] This involves upregulating pro-apoptotic proteins like Bax and downregulating anti-apoptotic proteins like Bcl-2.

- **Cell Cycle Arrest:** These compounds can halt the cell cycle at various checkpoints (e.g., G2/M phase), preventing cancer cells from dividing and proliferating.[9]
- **Inhibition of Microtubule Dynamics:** Some natural product derivatives, such as bis(4-fluorobenzyl)trisulfide, have been found to inhibit tumor growth by binding to  $\beta$ -tubulin and suppressing microtubule dynamics, which is crucial for mitosis.[10]
- **Anti-Angiogenesis and Invasion:** A key mechanism for related compounds is the inhibition of new blood vessel formation (angiogenesis) and the prevention of cancer cell migration and invasion.[9]

## Diagram 2: Potential Anticancer Signaling Pathways

This diagram outlines potential pathways through which BMDS could exert anticancer effects, based on evidence from related compounds.



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Caption: Plausible anticancer mechanisms of BMDS.

## Potential Anti-inflammatory Effects

Chronic inflammation is a driver of many diseases. Compounds structurally related to BMDS, such as N-benzyl-N-methyldecan-1-amine (BMDA), have demonstrated significant anti-inflammatory activity in preclinical models.[11][12]

Plausible Mechanisms of Action:

- **Inhibition of Pro-inflammatory Pathways:** BMDA has been shown to possess anti-inflammatory properties by downregulating key signaling pathways, including JNK/p38 MAPK and NF- $\kappa$ B.[11] These pathways are central regulators of the inflammatory response.
- **Reduction of Inflammatory Mediators:** By inhibiting these pathways, the production of pro-inflammatory cytokines like TNF- $\alpha$  and IL-1 $\beta$ , as well as enzymes like COX-2 and iNOS, is suppressed.[11][12] This dampens the overall inflammatory cascade.

## Experimental Protocols for Assessing Biological Activity

To facilitate further research, this section provides validated, step-by-step protocols for investigating the biological activities of **benzyl methyl disulfide**.

### Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol determines the Minimum Inhibitory Concentration (MIC) of BMDS against a bacterial strain.

Methodology:

- **Preparation:** Prepare a stock solution of BMDS in a suitable solvent (e.g., DMSO). Serially dilute the stock solution in a 96-well microtiter plate using sterile Mueller-Hinton Broth (MHB) to achieve a range of concentrations.
- **Inoculum:** Culture the target bacterial strain (e.g., *Staphylococcus aureus*) overnight. Adjust the bacterial suspension to a 0.5 McFarland standard, then dilute it to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in each well.
- **Incubation:** Add the bacterial inoculum to each well of the microtiter plate. Include a positive control (bacteria in broth, no compound) and a negative control (broth only).
- **Reading:** Incubate the plate at 37°C for 18-24 hours. The MIC is the lowest concentration of BMDS that completely inhibits visible bacterial growth.

- Validation: The positive control wells should be turbid, and the negative control wells should be clear.

## Table 2: Example MIC Data Presentation

Bacterial Strain	BMDS MIC ( $\mu\text{g}/\text{mL}$ )
Staphylococcus aureus (ATCC 29213)	16
Escherichia coli (ATCC 25922)	64
Bacillus subtilis (ATCC 6633)	8

## Protocol: In Vitro Cytotoxicity Assessment (MTT Assay)

This assay measures the effect of BMDS on the metabolic activity of cancer cells, which is an indicator of cell viability and proliferation.

### Methodology:

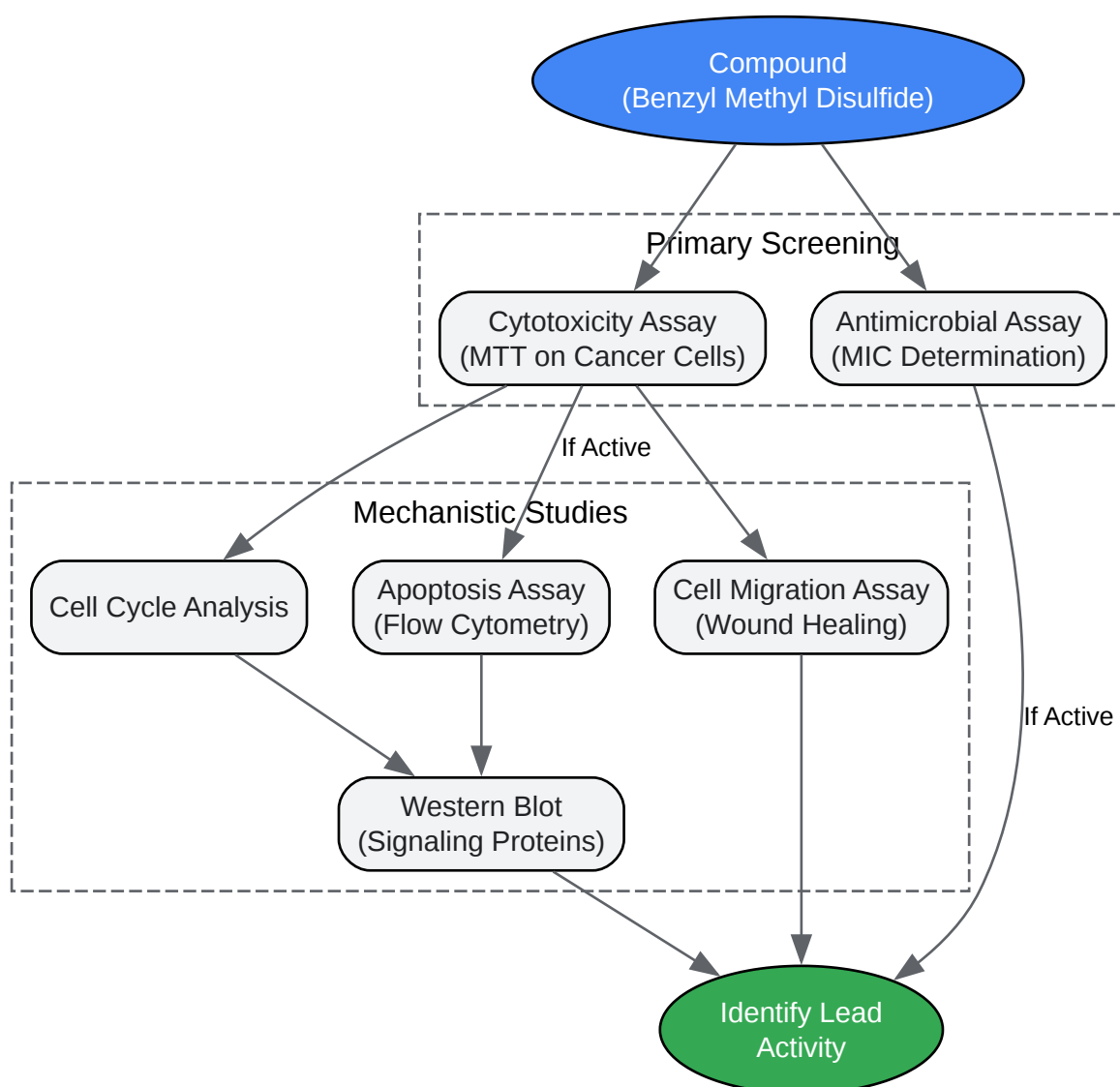
- Cell Seeding: Seed cancer cells (e.g., HeLa or MCF-7) into a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Treatment: Treat the cells with various concentrations of BMDS (dissolved in DMSO and diluted in culture medium) for 24, 48, or 72 hours. Include a vehicle control (DMSO-treated cells).
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 3-4 hours at 37°C. Live cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Remove the medium and add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.
- Measurement: Read the absorbance at 570 nm using a microplate reader. Cell viability is expressed as a percentage relative to the vehicle control. The IC50 value (concentration that inhibits 50% of cell growth) can then be calculated.

## Table 3: Example IC50 Data Presentation

Cell Line	Treatment Time	IC50 of BMDS ( $\mu\text{M}$ )
HeLa (Cervical Cancer)	48 hours	25.5
MCF-7 (Breast Cancer)	48 hours	42.1
HUVEC (Normal Cells)	48 hours	>100

## Diagram 3: General Workflow for In Vitro Bioactivity Screening

This diagram provides a logical flow for screening and characterizing the biological activities of a compound like BMDS.



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## Sources

- 1. CAS 699-10-5: Benzyl methyl disulfide | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. nbinno.com [[nbinno.com](http://nbinno.com)]
- 3. Showing Compound Benzyl methyl disulfide (FDB020373) - FooDB [[foodb.ca](http://foodb.ca)]
- 4. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 5. methyl benzyl disulfide, 699-10-5 [[thegoodscentcompany.com](http://thegoodscentcompany.com)]
- 6. Benzyl methyl disulfide | C<sub>8</sub>H<sub>10</sub>S<sub>2</sub> | CID 12779 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 7. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- 8. Synthesis and antitumor effects of novel benzyl naphthyl sulfoxide/sulfone derivatives derived from Rigosertib - RSC Advances (RSC Publishing) DOI:10.1039/D1RA05226H [[pubs.rsc.org](http://pubs.rsc.org)]
- 9. Molecular mechanisms for the anti-cancer effects of diallyl disulfide - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 10. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 11. N-benzyl-N-methyldecan-1-amine and its derivative mitigate 2,4- dinitrobenzenesulfonic acid-induced colitis and collagen-induced rheumatoid arthritis - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 12. N-benzyl-N-methyldecan-1-amine, derived from garlic, and its derivative alleviate 2,4-dinitrochlorobenzene-induced atopic dermatitis-like skin lesions in mice - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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